

Essential Safety and Disposal Procedures for K-80003

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Compound of Interest

Compound Name: K-80003

Cat. No.: B608291

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The following provides a comprehensive guide for the proper handling and disposal of **K-80003**, a cell-permeable sulindac analog that functions as an RXR α inhibitor. This information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While a specific Safety Data Sheet (SDS) for **K-80003** was not located, the following procedures are based on best practices for handling similar research-grade chemical compounds.

Chemical and Physical Properties of K-80003

A summary of the known quantitative data for **K-80003** is presented below. This information is crucial for understanding the compound's characteristics for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₁ FO ₂	
Molecular Weight	336.40 g/mol	
Appearance	Solid (Yellow)	
Solubility	50 mg/mL in DMSO	
Purity	≥95% (HPLC)	
Storage Temperature	2-8°C	

Experimental Protocols: Proper Disposal of K-80003

The proper disposal of **K-80003** is critical to maintain a safe laboratory environment and comply with regulatory standards. The following step-by-step protocol should be followed.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **K-80003**.

2. Waste Segregation:

- **Solid Waste:** Dispose of unused or expired solid **K-80003** in a dedicated and clearly labeled hazardous chemical waste container. Do not mix with non-hazardous waste.
- **Solutions:** Solutions of **K-80003**, such as those dissolved in DMSO, should be collected in a labeled hazardous liquid waste container. Do not dispose of these solutions down the drain.
- **Contaminated Materials:** Any materials that have come into contact with **K-80003**, such as pipette tips, gloves, and weighing paper, should be disposed of in the solid hazardous chemical waste container.

3. Waste Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**K-80003**"), the solvent (e.g., "in DMSO"), and the approximate concentration and quantity.

4. Storage of Waste:

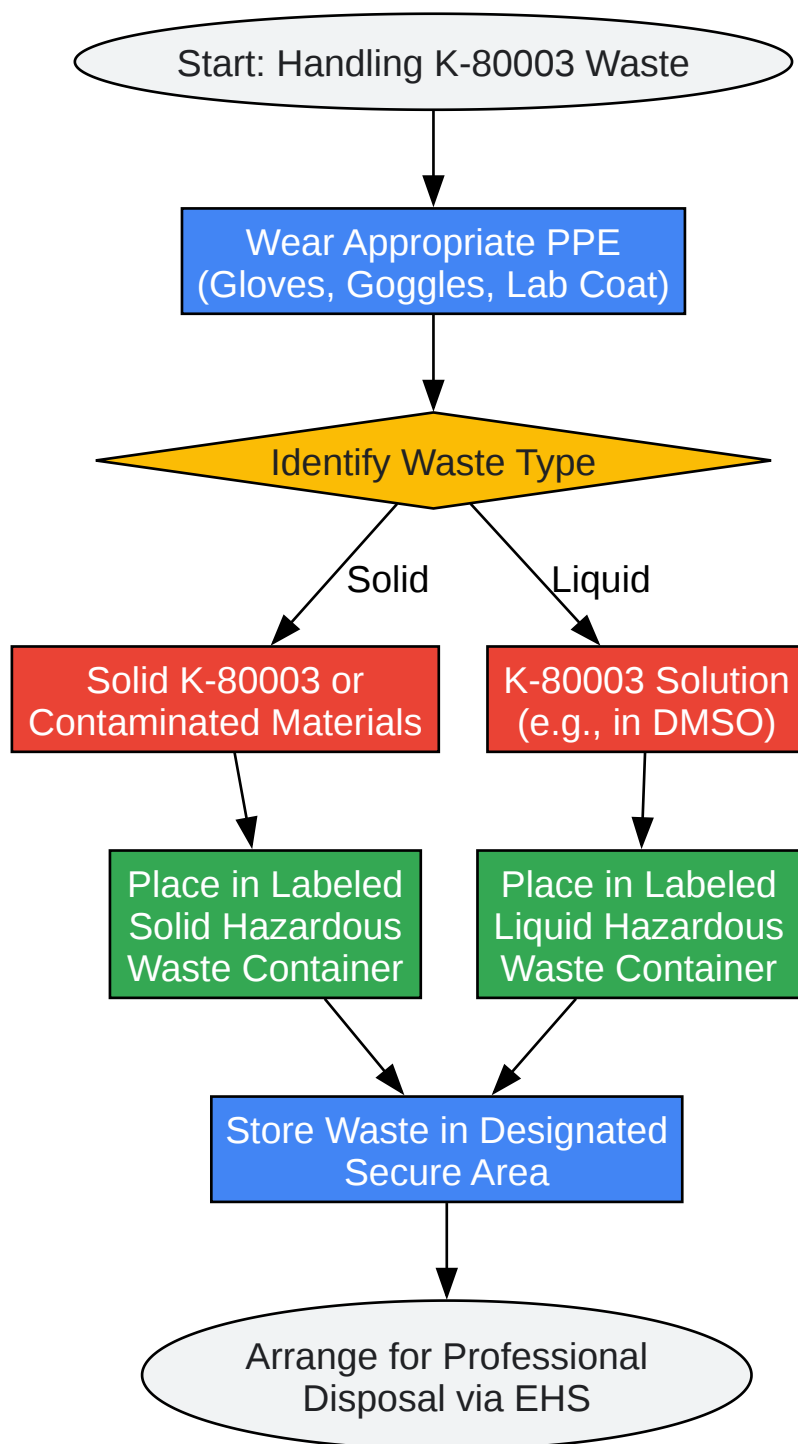
- Store hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.

Visualizing the Disposal Workflow

To further clarify the proper disposal procedure, the following diagram illustrates the decision-making process and steps involved.



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Caption: Logical workflow for the proper disposal of **K-80003**.

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